

Personal protective equipment for handling 4-Propylcyclohexanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Propylcyclohexanone

Cat. No.: B1345700

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Essential Safety and Handling Guide for 4-Propylcyclohexanone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Propylcyclohexanone** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier:

Name	4-Propylcyclohexanone
CAS Number	40649-36-3
Molecular Formula	C ₉ H ₁₆ O
Molecular Weight	140.22 g/mol

Hazard Summary and GHS Classification

4-Propylcyclohexanone is classified with the following hazards:

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[1][2][3][4]
Skin Sensitization (Category 1B)	GHS07	Warning	H317: May cause an allergic skin reaction. [1][2][3]
Hazardous to the Aquatic Environment (Chronic 3)	None	None	H412: Harmful to aquatic life with long lasting effects.[1][2][3][4]

Physicochemical Properties:

Property	Value
Appearance	Liquid
Boiling Point	219 °C at 1013 hPa
Flash Point	86 °C (closed cup)[1][2]
Density	0.907 g/cm ³ at 20 °C[3]
Vapor Pressure	0.23 hPa at 20 °C[1]
Solubility in Water	1.96 g/L[1]
Autoignition Temperature	320 °C[1]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Propylcyclohexanone**:

PPE Category	Specification
Hand Protection	Butyl rubber or Polyvinyl alcohol (PVA) gloves are recommended for handling ketones. Nitrile gloves may offer limited splash protection but are not suitable for prolonged contact. Always consult the glove manufacturer's resistance chart. [2]
Eye Protection	Chemical safety goggles or a face shield. [2]
Skin and Body Protection	A lab coat must be worn. For larger quantities or in case of potential splashing, a chemical-resistant apron is recommended.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a respirator with an ABEK (EN 14387) type filter is recommended. [2]

Operational Procedures

1. Preparation and Weighing:

- Before handling, ensure that an emergency eyewash station and safety shower are accessible.
- Conduct all weighing and handling operations within a certified chemical fume hood to minimize inhalation exposure.
- Prepare all necessary equipment (spatulas, weigh boats, containers) in the fume hood before opening the **4-Propylcyclohexanone** container.
- When weighing, carefully pour the liquid to avoid splashing. Use a pipette for transferring small volumes.

2. Solution Preparation:

- Slowly add **4-Propylcyclohexanone** to the solvent to prevent splashing.

- Ensure the container is appropriately labeled with the chemical name, concentration, and hazard pictograms.

3. Post-Handling:

- Thoroughly wash hands with soap and water after handling, even if gloves were worn.[3]
- Clean all contaminated surfaces with an appropriate solvent and then with soap and water.
- Dispose of all contaminated disposable materials as hazardous waste.

First Aid Measures

Exposure Route	Procedure
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical attention.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Disposal Plan

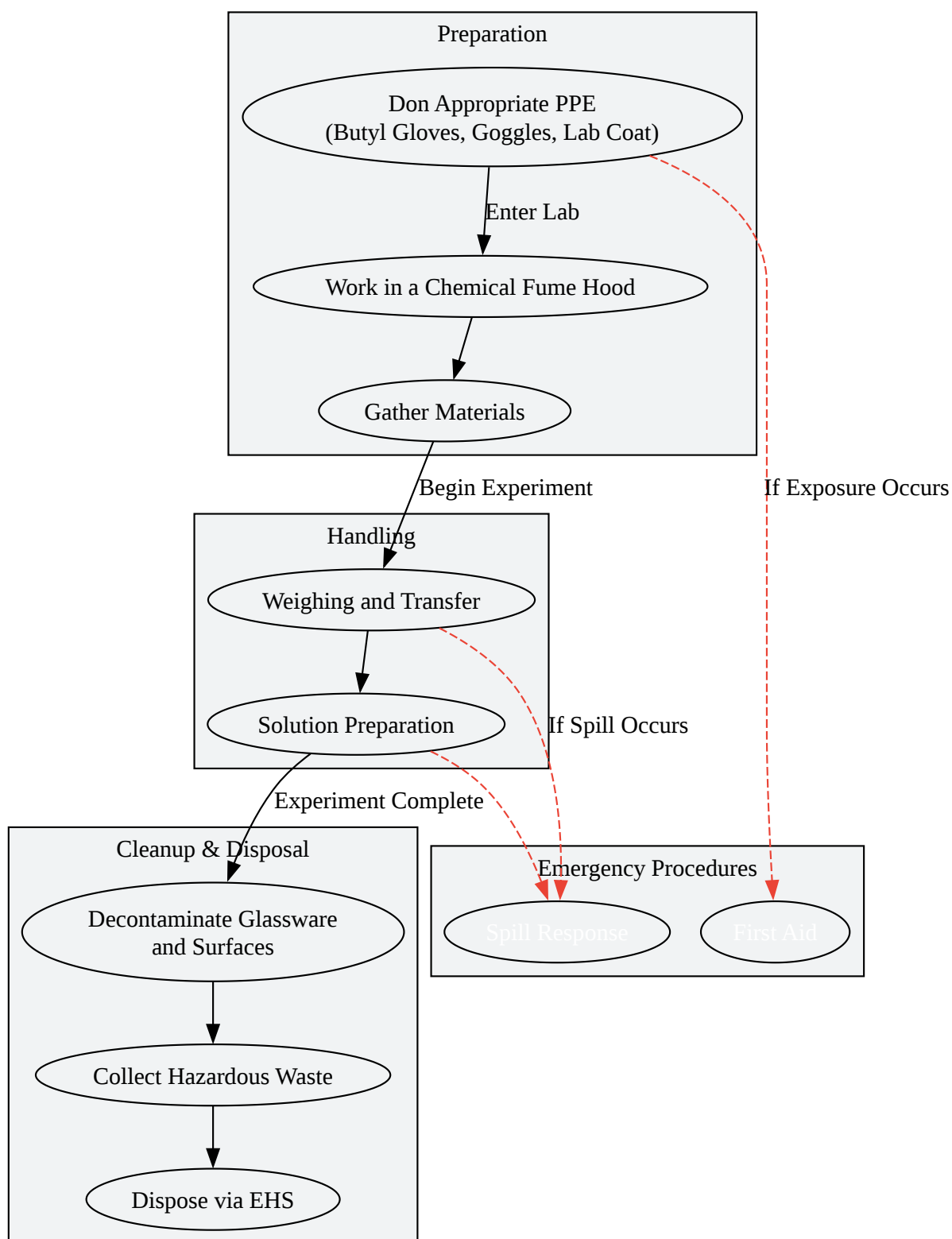
Spill Response:

- **Evacuate and Ventilate:** Immediately evacuate the area and ensure it is well-ventilated. Remove all sources of ignition.
- **Containment:** For small spills, contain the liquid with an inert absorbent material such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels.
- **Cleanup:**
 - Wearing appropriate PPE, carefully scoop the absorbed material into a designated, labeled, and sealed container for hazardous waste.
 - Clean the spill area with a detergent and water, and collect the cleaning materials for disposal as hazardous waste.
- **Large Spills:** For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.

Waste Disposal:

- All waste containing **4-Propylcyclohexanone**, including empty containers, contaminated absorbents, and disposable PPE, must be disposed of as hazardous chemical waste.
- Collect waste in a clearly labeled, sealed, and chemically compatible container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific disposal procedures.

Experimental Workflow for Handling 4-Propylcyclohexanone



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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Propylcyclohexanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345700#personal-protective-equipment-for-handling-4-propylcyclohexanone]

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